

An In-Depth Technical Guide to the Physicochemical Properties of Diallyldimethylammonium Chloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	<i>Diallyldiethylammonium chloride</i>
CAS No.:	13107-00-1
Cat. No.:	B078913

[Get Quote](#)

A Note on Chemical Identity: This guide focuses on Diallyldimethylammonium Chloride (CAS: 7398-69-8), commonly abbreviated as DADMAC. Initial searches for "**Diallyldiethylammonium chloride**" did not yield a significant body of scientific literature for a compound with established industrial or research applications. It is presumed that the topic of interest is the widely utilized and studied dimethyl variant, DADMAC.

Introduction: The Quintessential Cationic Monomer

Diallyldimethylammonium chloride (DADMAC) is a quaternary ammonium salt that serves as a foundational monomer in polymer chemistry.[1][2] Its structure is distinguished by a permanently charged cationic nitrogen center and two allyl functional groups, which make it highly reactive for polymerization.[3] This unique combination of high charge density and polymerizability has established DADMAC as a critical component in the synthesis of Poly(diallyldimethylammonium chloride) (PolyDADMAC), a high-performance polyelectrolyte.[1][3]

For researchers and drug development professionals, understanding the physicochemical properties of the DADMAC monomer is paramount. These properties dictate its behavior in solution, influence polymerization kinetics, determine its suitability for formulation, and govern its performance in a vast array of applications, from water purification and papermaking to cosmetics and biomedical materials.[3][4] This guide provides a detailed examination of these core properties, the methodologies for their determination, and their direct implications for scientific applications.

Chemical Identity and Molecular Structure

A precise understanding of a molecule's identity is the starting point for all subsequent physicochemical analysis.

- Chemical Name: Diallyldimethylammonium chloride[1][5]
- Synonyms: N,N-Diallyl-N,N-dimethylammonium chloride, Dimethyldiallylammonium chloride
- CAS Number: 7398-69-8[1][5]
- Molecular Formula: C₈H₁₆ClN[3][5]
- Molecular Weight: 161.67 g/mol [3][5]

The structure consists of a central nitrogen atom bonded to two methyl groups and two allyl (prop-2-enyl) groups, conferring a permanent positive charge that is balanced by a chloride counter-ion.[3]

Caption: Molecular Structure of Diallyldimethylammonium Chloride (DADMAC).

Core Physicochemical Properties

The utility of DADMAC is fundamentally derived from its physical and chemical characteristics. These properties are summarized below and are critical for handling, formulation, and reaction design.

Property	Value / Description	Significance & Rationale
Appearance	Colorless to pale yellow liquid (commonly as aqueous solution) or a solid white powder.[2][3][4]	The physical state dictates handling and processing. Aqueous solutions are common for ease of use in large-scale applications like water treatment, while the solid form may be preferred for specific formulations or research.
Solubility	Completely soluble in water; slightly soluble in methanol.[3][6]	High water solubility is a key feature, driven by its ionic nature as a quaternary ammonium salt. This allows for its use in a wide range of aqueous systems without the need for co-solvents.
Melting Point	140-148 °C (for solid form).	The melting point is relevant for the solid form, indicating its thermal stability in the solid state and the energy required for phase transition.
Boiling Point	Decomposes above 100°C; one source lists 118°C at standard pressure.[3]	DADMAC tends to decompose before boiling, a common trait for quaternary ammonium salts. This thermal instability is a critical parameter for setting temperature limits during polymerization and storage.
Density	~1.04 g/cm ³ at 25°C (for aqueous solutions, density varies with concentration, e.g., 1.07-1.12 g/cm ³).[4][7]	Density is essential for mass-to-volume calculations in process design and formulation.

pH (1% Aqueous Solution)	5.0 – 7.0.[3]	The near-neutral pH of its solution indicates that the monomer itself does not significantly alter the acidity or basicity of a system, a useful property for pH-sensitive applications.
Charge Density	Extremely high; one of the highest among water-soluble cationic monomers.[3]	This is arguably its most important property. The high positive charge density allows for highly efficient neutralization of and interaction with negatively charged particles, which is the basis for its use as a flocculant.[3]

Experimental Determination of Key Properties

To ensure scientific integrity, the properties listed above must be verifiable through standardized experimental protocols. The following section details methodologies for quantifying concentration and assessing thermal stability, two critical parameters for any researcher using DADMAC.

Caption: General workflow for characterizing DADMAC solutions.

Protocol 1: Determination of DADMAC Concentration via Two-Phase Titration

Rationale: DADMAC is often supplied as an aqueous solution of a certain weight percentage (e.g., 65%). Verifying this concentration is a critical quality control step. As a cationic surfactant, it can be accurately quantified by titration with a standard solution of an anionic surfactant.[8] The formation of an ion-pair complex, which partitions into an immiscible organic phase in the presence of an indicator, allows for a sharp endpoint.

Materials:

- DADMAC solution of unknown concentration
- Standardized 0.004 M Sodium Dodecyl Sulfate (SDS) solution (anionic titrant)
- Mixed indicator solution (e.g., Dimethyl yellow-Oracet blue B)
- Chloroform or other suitable immiscible organic solvent
- pH 10 buffer (e.g., borate buffer)[8]
- Magnetic stirrer, 100 mL glass beaker, burette

Methodology:

- **Sample Preparation:** Accurately weigh an amount of the DADMAC solution expected to contain 0.02–0.06 mmol of the active component into a 100 mL beaker.[8]
- **System Setup:** Add 10 mL of pH 10 buffer and dilute to approximately 40-50 mL with deionized water. Add 15 mL of chloroform and a few drops of the mixed indicator solution.
- **Titration:** Place the beaker on a magnetic stirrer and stir vigorously to create an emulsion. Titrate with the standardized 0.004 M SDS solution.
- **Endpoint Detection:** The endpoint is reached when the color of the organic (chloroform) layer changes sharply (e.g., from green to pink, depending on the indicator used). The anionic indicator dye is displaced from its complex with the cationic DADMAC by the titrant (SDS), causing the color change.
- **Calculation:** The concentration of DADMAC is calculated based on the volume of SDS titrant used, its molarity, and the initial mass of the DADMAC sample.

Protocol 2: Assessment of Thermal Stability using Thermogravimetric Analysis (TGA)

Rationale: Thermal stability is crucial for applications involving heat, such as polymerization reactions. TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere. This allows for the precise determination of the onset of thermal

decomposition. Studies show that while the DADMAC monomer undergoes a single decomposition step, its polymer, PolyDADMAC, exhibits a more complex two-stage degradation.^{[9][10][11]}

Materials:

- DADMAC sample (liquid or solid)
- Thermogravimetric Analyzer (TGA)
- High-purity nitrogen gas
- TGA sample pans (e.g., aluminum or platinum)

Methodology:

- Instrument Calibration: Ensure the TGA is calibrated for mass and temperature according to the manufacturer's specifications.
- Sample Preparation: Place a small, accurately weighed amount of the DADMAC sample (typically 5-10 mg) into a TGA pan. If using a liquid sample, ensure it is evenly distributed.
- TGA Program:
 - Equilibrate the sample at a low temperature (e.g., 30°C).
 - Purge the furnace with nitrogen gas at a constant flow rate (e.g., 20-50 mL/min) to provide an inert atmosphere.
 - Ramp the temperature at a controlled rate (e.g., 10°C/min) up to a final temperature where complete decomposition is expected (e.g., 600°C).
- Data Analysis:
 - Plot the sample mass (%) versus temperature (°C).
 - The resulting curve (thermogram) will show a stable baseline followed by a sharp drop where decomposition occurs.

- The onset of decomposition is typically determined as the temperature at which a significant mass loss (e.g., 5%) is observed. This temperature represents the upper limit for safe handling and processing.

Implications for Research and Development

The physicochemical properties of DADMAC directly translate into its functional advantages in various fields.

- **Water Treatment:** The combination of excellent water solubility and extremely high cationic charge density makes DADMAC the ideal monomer for synthesizing PolyDADMAC.[3] As a primary coagulant, PolyDADMAC neutralizes the negative charges on suspended solids, colloids, and organic matter in water, causing them to aggregate into larger flocs that can be easily removed by sedimentation or filtration.[12][13]
- **Pulp and Paper Industry:** DADMAC-based polymers act as retention and drainage aids.[3][4] They neutralize anionic charges on cellulose fibers and fillers, improving their retention in the paper sheet, which enhances strength and reduces material loss into the process water.[3]
- **Cosmetics and Personal Care:** In hair conditioners and lotions, PolyDADMAC provides conditioning and antistatic properties.[3] Its cationic nature allows it to adsorb onto the negatively charged surfaces of hair and skin, forming a smooth film that reduces static and improves feel.[3]
- **Drug Development & Biomedical Applications:** While less common, the principles of polyelectrolyte complexation using DADMAC-based polymers can be explored for drug encapsulation and delivery. Its biocompatibility at low concentrations and strong ionic character make it a candidate for creating hydrogels or modifying surfaces for controlled release applications.

Safety and Handling

As a reactive chemical and quaternary ammonium salt, DADMAC requires careful handling.

- **Hazards:** DADMAC is harmful if swallowed and can cause chemical burns, particularly to the eyes.[14] Concentrated solutions can cause severe eye damage.[14] Skin contact may also lead to burns or irritation.[14]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles or a face shield, chemical-resistant gloves, and protective clothing.[14][15] In case of dust or aerosol formation, use respiratory protection.
- Handling: Use in a well-ventilated area.[14] Avoid all personal contact, including inhalation. [14] Keep containers securely sealed when not in use.[14]
- First Aid:
 - Eyes: Immediately flush with plenty of water for at least 15 minutes and seek urgent medical attention.[15]
 - Skin: Wash off with soap and plenty of water.[16]
 - Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[15][16]

Conclusion

Diallyldimethylammonium chloride is a monomer of significant industrial and scientific importance. Its defining characteristics—high cationic charge density, complete water solubility, and versatile polymerizability—are the cornerstones of its utility. For researchers, a thorough understanding of these physicochemical properties, from its basic identity to its thermal limits, is not merely academic; it is essential for the effective design of experiments, the development of new materials, and the safe and successful application of this powerful chemical building block.

References

- Material Safety Data Sheet. Diallyldimethylammonium chloride sc-239675. (n.d.). Santa Cruz Biotechnology.
- What Is Diallyl Dimethyl Ammonium Chloride (DADMAC)? A Beginner's Guide. (2025, June 13). iRO Group Inc.
- DIALLYLDIMETHYLAMMONIUM CHLORIDE. (n.d.).
- Diallyldimethylammonium chloride solution 65 wt. % in H₂O. (n.d.). MilliporeSigma.
- Diallyldimethylammonium chloride. (n.d.). Santa Cruz Biotechnology.
- Diallyldimethylammonium chloride ≥97.

- Poly(Diallyldimethylammonium Chloride): Versatile Applications and Toxicity. (2024, August 21). BOC Sciences.
- DIALLYLDIMETHYLAMMONIUM CHLORIDE (DADMAC). (n.d.). LookChem.
- Diallyldimethylammonium chloride. (2026, January 13). ChemicalBook.
- Diallyldimethylammonium chloride CAS#: 7398-69-8. (n.d.). ChemicalBook.
- Jia, X., Zhan, X., et al. (2020). Thermal stability of poly(diallyldimethylammonium chloride) with different molecular weight. *Journal of Macromolecular Science, Part A: Pure and Applied Chemistry*.
- Chemical Safety Data Sheet MSDS / SDS - Diallyldimethylammonium chloride. (2026, January 17). ChemicalBook.
- Diallyldimethylammonium chloride SDS, 7398-69-8 Safety D
- LeBouf, R. F., Virji, M. A., Ranpara, A., & Stefaniak, A. B. (n.d.).
- Rapid assay for determination of water soluble quaternary ammonium compounds. (n.d.). USDA ARS.
- Polydiallyl Dimethylammonium Chloride: A Promising Candidate for Environmental Protection. (2024, May 16). Eco-Max Industry Limited.
- Diallyldimethylammonium Chloride (DADMAC) 65%. (n.d.). Emco Chemicals.
- Validation of an analytical method for analyzing residues of quaternary ammonium compounds in animal and plant samples by LC-MS/. (n.d.). Aesan.
- Thermal stability of poly(diallyldimethylammonium chloride) with different molecular weight | Request PDF. (n.d.).
- Application and Preparation of Diallyldimethylammonium Chloride (DADMAC) in China. (n.d.). Langyou Chemical.
- Titration of quaternary Ammonium compounds in disinfectants. (n.d.). Xylem Analytics.
- Analysis of Quaternary Ammonium Compounds (QACs) in Fruits and Vegetables using QuEChERS and LC-MS. (2016, March 24). eurl-pesticides.eu.
- Diallyldimethylammonium chloride. (n.d.). PubChem.
- SAFETY DATA SHEET - Diallyldimethylammonium Chloride (60% in W
- Safety Data Sheet - Diallyldimethylammonium Chloride Solution, 65% w/w in Water. (2023, October 11). Ricca Chemical Company.
- Thermal degradation behavior of radiation synthesized polydiallyldimethylammonium chloride | Request PDF. (n.d.).
- In-Depth Technical Guide to the Physicochemical Properties of Poly(acrylamide-co-diallyldimethylammonium chloride). (n.d.). Benchchem.
- Synthesis and characterisation of polyelectrolytes based on polymers of diallyldimethyl ammonium chloride and poly(styrene-co. (2012, June 1). Diva-portal.org.
- Buy Diallyldimethylammonium chloride

- Thermal stability of poly(diallyldimethylammonium chloride) with different molecular weight. (n.d.). MedSci.
- Preparation and Characterization of Poly(dimethyldiallylammonium chloride) with High Molar Mass Using High Purity Industrial Monomer | Request PDF. (n.d.).
- Dimethyldially Ammonium Chloride [DADMAC]. (n.d.). Classic Chemicals.
- Synthesis and characterization of co-poly acrylamide-diallyaimethyl ammonium chloride. (2020). J Adv Chem Eng.
- POLYDADMAC. (n.d.).
- Synthesis and Demulsification Properties of Poly (DMDAAC-co-DAMBAC) (9:1) Copolymer. (2023, January 21). MDPI.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. atamankimya.com](https://atamankimya.com) [atamankimya.com]
- [2. classicchemicals.com](https://classicchemicals.com) [classicchemicals.com]
- [3. What Is Diallyl Dimethyl Ammonium Chloride \(DADMAC\)? A Beginner's Guide | Niran Chemical](#) [niranchemical.com]
- [4. Diallyldimethylammonium Chloride \(DADMAC\) 65% | Manufacturer, Exporter, Supplier, India](#) [emcochemicals.com]
- [5. Diallyldimethylammonium chloride | CAS 7398-69-8 | SCBT - Santa Cruz Biotechnology](#) [scbt.com]
- [6. Diallyldimethylammonium chloride CAS#: 7398-69-8](#) [m.chemicalbook.com]
- [7. echemi.com](https://echemi.com) [echemi.com]
- [8. xylemanalytics.com](https://xylemanalytics.com) [xylemanalytics.com]
- [9. semanticscholar.org](https://semanticscholar.org) [semanticscholar.org]
- [10. researchgate.net](https://researchgate.net) [researchgate.net]
- [11. researchgate.net](https://researchgate.net) [researchgate.net]

- [12. Poly\(Diallyldimethylammonium Chloride\): Versatile Applications and Toxicity_Chemicalbook \[chemicalbook.com\]](#)
- [13. Polydiallyl Dimethylammonium Chloride: A Promising Candidate for Environmental Protection - Eco-Max Industry Limited \[ecomaxindustry.com\]](#)
- [14. datasheets.scbt.com \[datasheets.scbt.com\]](#)
- [15. echemi.com \[echemi.com\]](#)
- [16. chemicalbook.com \[chemicalbook.com\]](#)
- [To cite this document: BenchChem. \[An In-Depth Technical Guide to the Physicochemical Properties of Diallyldimethylammonium Chloride\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b078913/docs#an-in-depth-technical-guide-to-the-physicochemical-properties-of-diallyldimethylammonium-chloride\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check